

Introduction: Unveiling a Key Architectural Motif in Modern Drug Discovery

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Compound of Interest

Compound Name: 3-(3-Fluorophenyl)cyclobutanone

CAS No.: 1080636-45-8

Cat. No.: B1439957

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In the landscape of contemporary medicinal chemistry, the pursuit of novel molecular scaffolds that offer both structural rigidity and tunable electronic properties is paramount. **3-(3-Fluorophenyl)cyclobutanone** emerges as a molecule of significant interest, embodying the strategic convergence of two powerful chemical motifs: the strained cyclobutane ring and the electronically-modified fluorophenyl group. The cyclobutane core, with its inherent three-dimensionality, serves as a valuable bioisostere, enabling chemists to escape the "flatland" of traditional aromatic scaffolds and explore new chemical space with improved pharmacological profiles.^{[1][2]} The incorporation of a fluorine atom further allows for the fine-tuning of physicochemical properties such as lipophilicity, metabolic stability, and target-binding interactions, making it a staple in modern drug design.^[3]

This guide provides an in-depth analysis of the core chemical principles governing **3-(3-Fluorophenyl)cyclobutanone**. We will dissect its molecular architecture, explore the nuances of its chemical bonding, present a validated synthetic workflow, and detail its characteristic spectroscopic signature. This document is intended for researchers, scientists, and drug development professionals seeking a comprehensive understanding of this versatile building block.

Part 1: Molecular Architecture and Intrinsic Bonding Forces

A molecule's reactivity and function are dictated by its structure. For **3-(3-Fluorophenyl)cyclobutanone**, this structure is a fascinating interplay between a high-energy, strained ring system and a substituted aromatic moiety.

1.1. Core Structural Identification

- IUPAC Name: 3-(3-fluorophenyl)cyclobutan-1-one[4]
- CAS Number: 1080636-45-8[4]
- Molecular Formula: C₁₀H₉FO[4]
- Molecular Weight: 164.18 g/mol [4]

Caption: 2D structure of **3-(3-Fluorophenyl)cyclobutanone**.

1.2. The Cyclobutanone Core: A Hub of Strained Reactivity

The four-membered cyclobutanone ring is the molecule's reactive engine, primarily due to significant ring strain. This strain is a combination of two main factors:

- Angle Strain: The internal C-C-C bond angles in a cyclobutane ring are forced to be approximately 90°, a significant deviation from the ideal 109.5° for sp³ hybridized carbons.[5] [6] This compression leads to poor orbital overlap and destabilizes the C-C sigma bonds, making them weaker and more susceptible to cleavage.
- Torsional Strain: In a perfectly planar cyclobutane, all hydrogen atoms on adjacent carbons would be eclipsed, creating repulsive steric interactions. To mitigate this, the cyclobutane ring adopts a puckered or "butterfly" conformation, which slightly reduces the torsional strain at the cost of a small increase in angle strain.

This inherent strain energy, estimated to be around 26.3 kcal/mol for cyclobutane, is a powerful driving force for reactions that can open or expand the ring, offering unique synthetic pathways not accessible with unstrained systems.[7][8] The carbonyl group (C=O) further activates the

ring. Its sp^2 hybridized carbon introduces a site for nucleophilic attack, and its strong, characteristic infrared absorption near 1780 cm^{-1} is a key diagnostic feature for this class of compounds.[\[8\]](#)[\[9\]](#)

1.3. The 3-Fluorophenyl Substituent: An Electronic Modulator

The 3-fluorophenyl group is not a passive bystander; it actively modulates the molecule's electronic properties and, by extension, its reactivity and potential biological interactions.

- Inductive Effect (-I): Fluorine is the most electronegative element, exerting a powerful electron-withdrawing effect through the sigma bond network. This inductive effect is strongest at the point of attachment and diminishes with distance.[\[3\]](#)
- Resonance Effect (+R): The lone pairs on the fluorine atom can be donated into the aromatic pi-system, an electron-donating effect. However, for fluorine, this resonance effect is significantly weaker than its inductive pull.
- Meta-Positioning: By placing the fluorine at the meta-position, its influence is primarily transmitted through the strong inductive effect.[\[8\]](#) This positioning decreases the electron density of the aromatic ring and can subtly influence the acidity of the alpha-protons on the cyclobutanone ring.

In drug development, the strategic placement of fluorine is a cornerstone of lead optimization. It can enhance metabolic stability by blocking sites of oxidative metabolism, increase binding affinity through favorable electrostatic interactions, and modulate lipophilicity (LogP) to improve cell permeability and pharmacokinetic profiles.[\[3\]](#)[\[10\]](#)

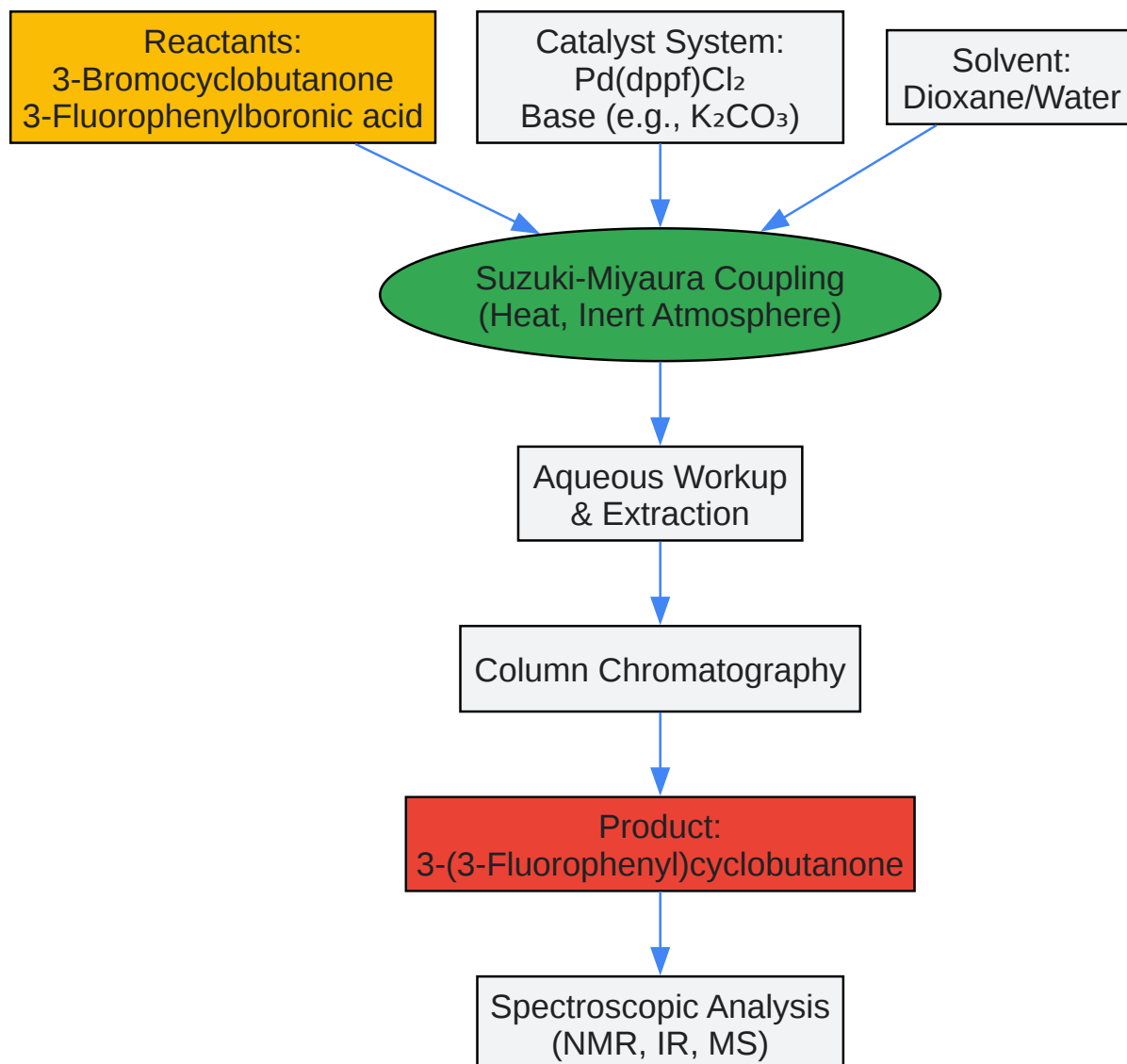
Part 2: Synthesis and Spectroscopic Validation

A robust understanding of a molecule requires a reliable method for its synthesis and unambiguous characterization. The synthesis of 3-arylcyclobutanones is well-established, with modern cross-coupling reactions providing an efficient and modular approach.

2.1. A Validated Synthetic Workflow: Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is an ideal choice for constructing the C-C bond between the cyclobutane and phenyl rings due to its high functional group tolerance and mild reaction

conditions. The workflow involves coupling a suitable cyclobutane precursor with 3-fluorophenylboronic acid.



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Caption: Synthetic workflow for **3-(3-Fluorophenyl)cyclobutanone**.

Experimental Protocol: Suzuki-Miyaura Coupling

This protocol is designed to be self-validating, with explanations for each critical step.

- **Reactor Setup:** To a flame-dried, three-neck round-bottom flask equipped with a condenser and magnetic stirrer, add 3-fluorophenylboronic acid (1.1 equivalents) and potassium carbonate (K_2CO_3 , 2.5 equivalents).
 - **Causality:** Flame-drying removes adsorbed water, which can interfere with the catalytic cycle. The base is crucial for the transmetalation step of the Suzuki reaction. An excess ensures complete activation of the boronic acid.
- **Inert Atmosphere:** Evacuate the flask and backfill with an inert gas (Argon or Nitrogen). Repeat this cycle three times.
 - **Causality:** The Palladium(0) active catalyst is sensitive to oxidation by atmospheric oxygen, which would deactivate it. An inert atmosphere is essential for catalytic turnover and high yield.
- **Solvent and Reagent Addition:** Add a degassed 3:1 mixture of dioxane and water. Stir for 10 minutes. Add 3-bromocyclobutanone (1.0 equivalent) followed by the palladium catalyst, such as [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) ($Pd(dppf)Cl_2$, 0.03 equivalents).
 - **Causality:** Degassed solvents prevent catalyst oxidation. The aqueous phase is necessary to dissolve the inorganic base, while the organic phase dissolves the organic reactants. $Pd(dppf)Cl_2$ is a robust pre-catalyst that is reduced in situ to the active $Pd(0)$ species.
- **Reaction:** Heat the mixture to 80-90 °C and stir vigorously for 6-12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - **Causality:** Heating provides the necessary activation energy for the catalytic cycle, particularly the oxidative addition and reductive elimination steps.
- **Workup:** After cooling to room temperature, dilute the mixture with water and extract with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
 - **Causality:** The aqueous workup removes the inorganic salts and water-soluble components. Brine wash helps to break any emulsions and further remove water from the organic layer.

- Purification: Concentrate the filtrate under reduced pressure. Purify the crude residue by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the pure product.
 - Causality: Chromatography separates the desired product from unreacted starting materials, catalyst residues, and byproducts based on polarity.

2.2. Spectroscopic Data and Characterization

Unambiguous structural confirmation is achieved by a suite of spectroscopic techniques. The expected data for **3-(3-Fluorophenyl)cyclobutanone** are summarized below.

Technique	Expected Observations
^1H NMR	Aromatic Protons (δ 6.9-7.4 ppm): Complex multiplet patterns due to proton-proton and proton-fluorine couplings. Aliphatic Protons (δ 3.0-3.8 ppm): Multiplets corresponding to the methine proton (CH) adjacent to the phenyl ring and the methylene protons (CH_2) of the cyclobutanone ring.
^{13}C NMR	Carbonyl Carbon ($\text{C}=\text{O}$): Signal at δ ~205-210 ppm. ^[11] Aromatic Carbons: Multiple signals in the δ 110-165 ppm range. The carbon directly bonded to fluorine will show a large one-bond coupling constant (^1JCF). Aliphatic Carbons: Signals in the δ 30-50 ppm range.
^{19}F NMR	A single resonance in the typical range for an aryl fluoride.
IR Spectroscopy	$\text{C}=\text{O}$ Stretch: Strong, sharp absorption band at ~1780-1800 cm^{-1} . The high frequency is characteristic of a strained four-membered ring ketone. ^{[8][9]} $\text{C}-\text{F}$ Stretch: Strong absorption around 1100-1250 cm^{-1} . Aromatic $\text{C}=\text{C}$ Stretch: Medium absorptions around 1450-1600 cm^{-1} .
Mass Spectrometry	Molecular Ion (M^+): A peak at $m/z = 164.06$, corresponding to the molecular formula $\text{C}_{10}\text{H}_9\text{FO}$. Key Fragments: Fragmentation patterns corresponding to the loss of CO ($m/z = 136$) and fragmentation of the cyclobutane ring.

Conclusion: A Synergistic Union of Strain and Electronics

3-(3-Fluorophenyl)cyclobutanone is more than a simple ketone; it is a highly functionalized molecular scaffold whose utility is derived from the synergistic interplay of its constituent parts.

The inherent ring strain of the cyclobutanone core provides a latent reactivity, making it a versatile precursor for ring-opening and ring-expansion reactions that lead to more complex molecular architectures.^{[7][12]} Simultaneously, the meta-positioned fluorine atom acts as a critical electronic and physicochemical modulator, a feature heavily exploited in modern medicinal chemistry to enhance drug-like properties.^{[2][3]} This in-depth guide has illuminated the fundamental principles of its structure, bonding, and synthesis, providing the foundational knowledge necessary for its effective application in pioneering research and the development of next-generation therapeutics.

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